

Application Note: Spectroscopic and Spectrometric Analysis of 19-O-Acetylchaetoglobosin A

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 19-O-Acetylchaetoglobosin A

Cat. No.: B15604948

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Introduction

19-O-Acetylchaetoglobosin A is a cytochalasan alkaloid, a class of mycotoxins produced by various fungi, including those of the genus *Chaetomium*.^[1] This compound, a derivative of chaetoglobosin A, has garnered interest in the scientific community due to its biological activities, which include phytotoxic and cytotoxic effects.^{[2][3]} Its complex structure necessitates detailed analytical techniques for accurate identification and characterization. This application note provides a comprehensive overview of the Nuclear Magnetic Resonance (NMR) and High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS) data for **19-O-Acetylchaetoglobosin A**, along with detailed protocols for data acquisition and a summary of the pertinent biosynthetic signaling pathway.

Data Presentation

The following tables summarize the key NMR and mass spectrometry data for **19-O-Acetylchaetoglobosin A**.

Table 1: ^1H NMR Data for **19-O-Acetylchaetoglobosin A** (700 MHz, CDCl_3)

Position	Chemical Shift (δ) ppm	Multiplicity	J (Hz)
11	1.25	d	7.31
12	1.30	s	
15a	2.05	dt	13.77, 10.97
15b	2.27	m	
16	2.46	m	
16'	1.02	d	6.88
17	5.71	dd	9.03, 1.29
18'	1.47	d	1.29
19	5.93	s	
21	6.09	ddd	15.17, 9.79, 1.29
22	6.39	br d	16.78
22'	7.58	d	16.78
25	2.20	s	
3	3.80	dt	7.21, 3.50
4	2.93	m	
5	1.86	m	
7	2.80	d	5.16
8	2.15	dd	9.68, 4.95
10a	2.67	dd	14.63, 7.74
10b	2.91	m	
2'	7.01	d	2.15
4'	7.50	d	7.74
5'	7.15	dd	6.88, 7.31

6'	7.21	dd	6.88, 8.17
7'	7.37	d	8.17
NH-1'	8.20	br s	
NH-2	5.74	s	

Data sourced from ResearchGate.[4]

Table 2: ^{13}C NMR Data for **19-O-Acetylchaetoglobosin A** (176 MHz, CDCl_3)

Position	Chemical Shift (δ) ppm
1	173.3
3	52.4
4	47.4
5	36.3
6	57.9
7	62.3
8	48.6
9	63.2
10	34.1
11	13.5
12	19.9
13	128.3
14	133.4
15	41.5
16	32.2
16'	20.81
17	142.6
18	127.9
18'	11.7
19	83.3
20	195.0
21	133.2
22	134.8

23	196.8
24	170.1
25	20.84
2'	123.5
3'	110.2
3a'	127.0
4'	118.3
5'	122.6
6'	120.1
7'	111.7
7a'	136.3

Data sourced from ResearchGate.[\[4\]](#)

Table 3: Mass Spectrometry Data for **19-O-Acetylchaetoglobosin A**

Ion	Observed m/z
$[M+H]^+$	571.22
$[M+H-AcOH]^+$	511.22
$[M-H]^-$	569.15
$[M-H+HCOOH]^-$	615.12

Data sourced from ResearchGate.[\[4\]](#)

Table 4: High-Resolution Mass Spectrometry (HR-ESI-MS) Data

Ion	Calculated m/z	Observed m/z	Formula
[M+H] ⁺	571.2803	571.2803	C ₃₄ H ₃₉ N ₂ O ₆

Data sourced from ResearchGate.[\[4\]](#)

Experimental Protocols

NMR Spectroscopy

Objective: To acquire high-resolution ¹H and ¹³C NMR spectra for structural elucidation.

Instrumentation: 700 MHz NMR Spectrometer equipped with a cryoprobe.

Sample Preparation:

- Weigh approximately 1-5 mg of purified **19-O-Acetylchaetoglobosin A**.
- Dissolve the sample in approximately 0.6 mL of deuterated chloroform (CDCl₃) containing 0.03% tetramethylsilane (TMS) as an internal standard.
- Transfer the solution to a 5 mm NMR tube.

¹H NMR Acquisition Parameters:

- Pulse Sequence: zg30 (Bruker) or equivalent
- Temperature: 298 K
- Spectral Width: 16 ppm
- Acquisition Time: 2.0 s
- Relaxation Delay (d1): 1.0 s
- Number of Scans: 16

¹³C NMR Acquisition Parameters:

- Pulse Sequence: zgpg30 (Bruker) or equivalent with proton decoupling
- Temperature: 298 K
- Spectral Width: 240 ppm
- Acquisition Time: 1.0 s
- Relaxation Delay (d1): 2.0 s
- Number of Scans: 1024

Data Processing:

- Apply a Fourier transform to the acquired Free Induction Decays (FIDs).
- Phase correct the spectra manually.
- Perform baseline correction.
- Reference the spectra to the internal standard (TMS at 0.00 ppm for ^1H and ^{13}C).
- Integrate the signals in the ^1H spectrum and pick peaks for both ^1H and ^{13}C spectra.

High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS)

Objective: To determine the accurate mass and elemental composition of the compound.

Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled with an electrospray ionization source.

Sample Preparation:

- Prepare a stock solution of **19-O-Acetylchaetoglobosin A** at a concentration of 1 mg/mL in methanol.

- Dilute the stock solution to a final concentration of 1-10 µg/mL with a suitable solvent system (e.g., 50:50 acetonitrile:water with 0.1% formic acid for positive ion mode).

Acquisition Parameters (Positive Ion Mode):

- Ionization Mode: Electrospray Ionization (ESI), Positive
- Capillary Voltage: 3.5 - 4.5 kV
- Drying Gas (N₂): Flow rate of 8-12 L/min
- Gas Temperature: 300-350 °C
- Nebulizer Pressure: 30-45 psi
- Mass Range: m/z 100-1000
- Data Acquisition: Centroid mode

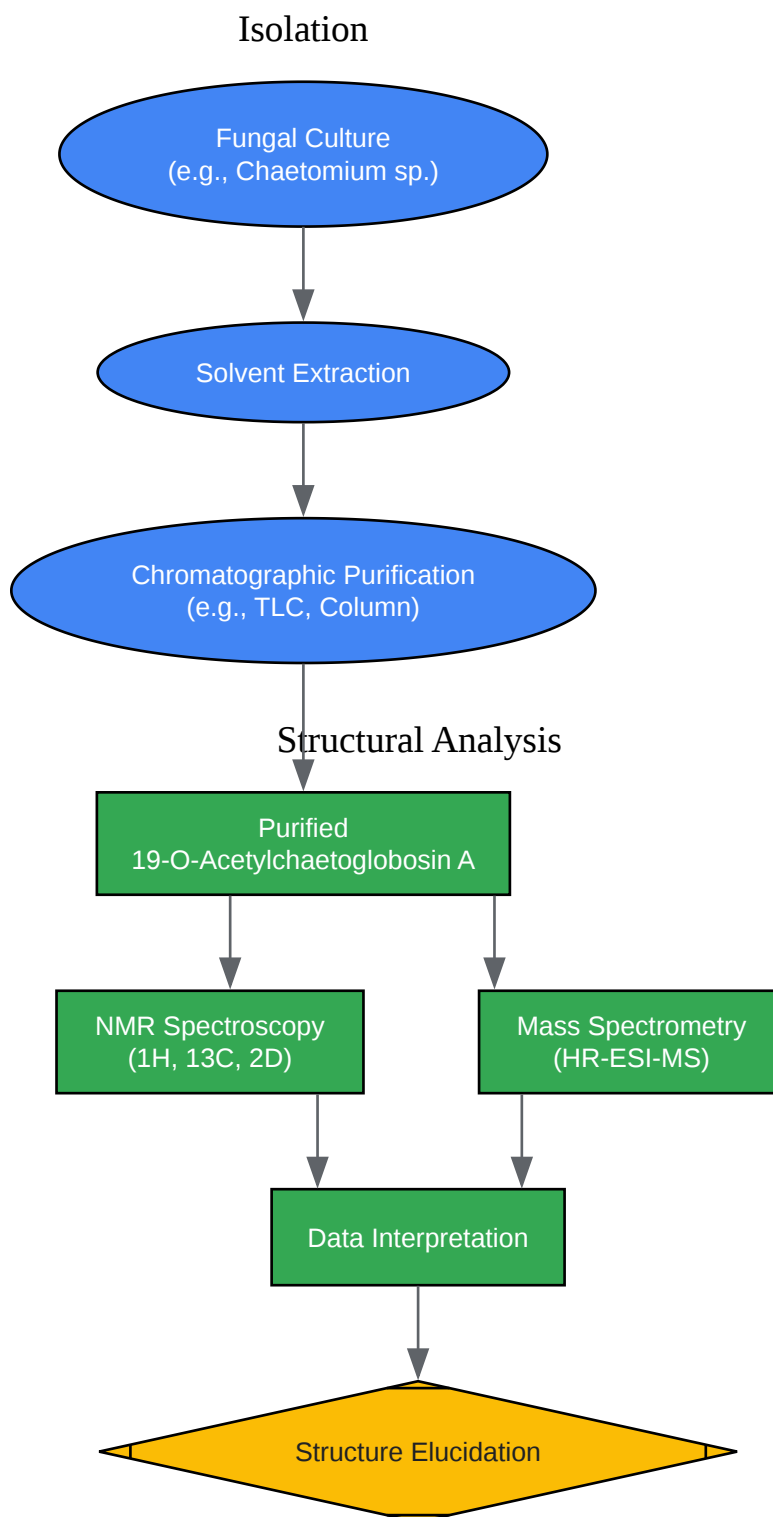
Data Analysis:

- Process the raw data using the instrument's software.
- Identify the protonated molecular ion peak [M+H]⁺.
- Calculate the elemental composition based on the accurate mass measurement. The software should provide a list of possible elemental compositions within a specified mass tolerance (typically < 5 ppm).
- Compare the isotopic pattern of the measured ion with the theoretical pattern for the proposed formula to confirm the elemental composition.

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the isolation and structural elucidation of **19-O-Acetylchaetoglobosin A**.

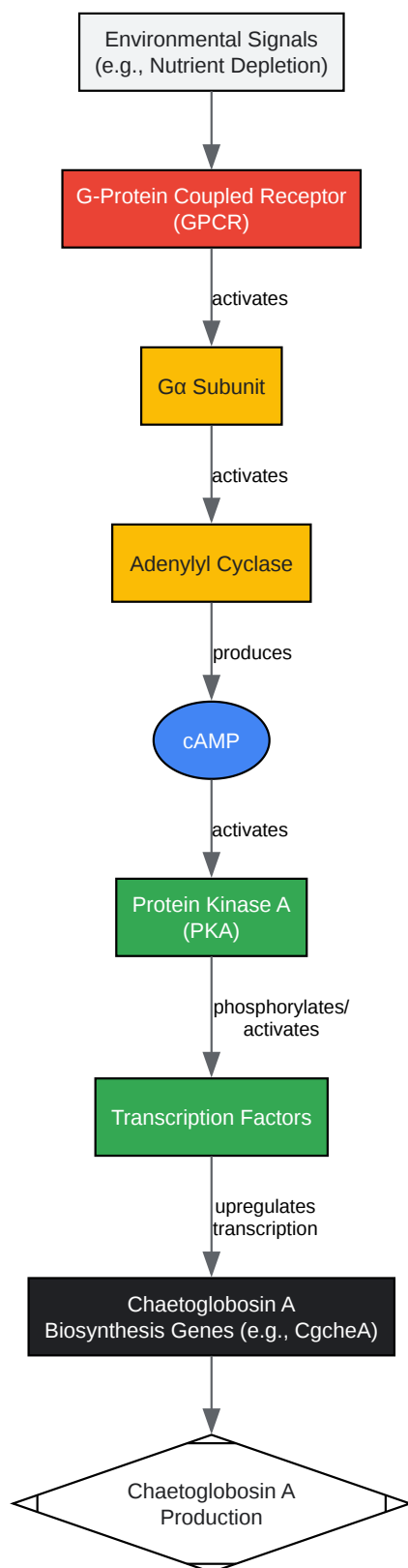


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Caption: Workflow for the characterization of **19-O-Acetylchaetoglobosin A**.

Signaling Pathway for Chaetoglobosin Biosynthesis

The biosynthesis of chaetoglobosins, such as chaetoglobosin A, in fungi like *Chaetomium globosum* is regulated by complex signaling pathways. The G α -cAMP/PKA pathway is known to be a positive regulator of this process.



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Caption: Gα-cAMP/PKA signaling pathway regulating chaetoglobosin A biosynthesis.

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